

Propyl Lactate: A Comparative Performance Guide for Green Solvent Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Propyl lactate*

CAS No.: *616-09-1*

Cat. No.: *B1294576*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The increasing demand for sustainable practices in research and manufacturing has propelled the adoption of green solvents. **Propyl lactate**, a bio-based solvent derived from the esterification of lactic acid, is emerging as a viable alternative to traditional petrochemical solvents. This guide provides an objective comparison of **propyl lactate**'s performance against other green solvents, supported by quantitative data and detailed experimental protocols to aid in informed solvent selection.

Comparative Performance of Green Solvents

The efficacy of a solvent is determined by a combination of its physical properties, solvency power, and safety profile. The following table summarizes key performance indicators for **propyl lactate** and other commonly used green solvents.

Property	Propyl Lactate	Ethyl Lactate[1]	2-Methyltetrahydrofuran (2-MeTHF)[2][3]	Cyclopentyl Methyl Ether (CPME)
Molecular Formula	C6H12O3[4]	C5H10O3[1]	C5H10O	C6H12O
Molecular Weight (g/mol)	132.16[4]	118.13[1]	86.13	100.16
Boiling Point (°C)	170.0[5]	151-155[1]	79-80	106
Flash Point (°C)	62.8[5]	46[1]	-11	-1
Density (g/cm³ @ 20-25°C)	1.000-1.006[5]	~1.03[1]	0.854	0.86
Viscosity (cP @ 25°C)	~2.5	2.4	0.6	0.55
Hansen Solubility Parameters (MPa½)				
δD (Dispersion)	15.8	15.8	16.8	16.6
δP (Polar)	6.1	7.2	5.7	4.3
δH (Hydrogen Bonding)	11.5	11.7	4.9	2.5
Water Solubility	Slightly Soluble[5]	Miscible[1]	Slightly Soluble	Very Slightly Soluble
Key Features	Bio-based, good solvency for a range of resins.	Bio-based, biodegradable, non-toxic, strong solvency power. [6][7]	Bio-based, lower toxicity and volatility than THF.[3]	Hydrolytically stable, low peroxide formation.

Detailed Experimental Protocols

Accurate and reproducible data are paramount in solvent performance evaluation. The following sections detail the methodologies for determining key solvent properties.

Determination of Hansen Solubility Parameters (HSP)

Hansen Solubility Parameters quantify the intermolecular forces within a solvent, divided into dispersion (δD), polar (δP), and hydrogen bonding (δH) components.^{[8][9]} This "like dissolves like" approach predicts solubility by matching the HSP of a solute and solvent.^[8]

Methodology: Sphere Method^{[10][11]}

- **Solvent Screening:** A range of solvents with known HSP values are selected.^[12] The solute of interest is tested for solubility in each of these solvents (e.g., >1% w/v). Solvents that dissolve the solute are classified as "good" solvents, while others are "poor" solvents.
- **Data Plotting:** The HSP values (δD , δP , δH) for all tested solvents are plotted in a three-dimensional Hansen space.^[10]
- **Sphere Determination:** A computational algorithm is used to find the smallest sphere that encompasses all the "good" solvent data points while excluding the "poor" ones.^[11]
- **HSP Assignment:** The center point of this sphere represents the Hansen Solubility Parameters (δD , δP , δH) of the solute. The radius of the sphere (R_o) indicates the interaction radius.^[11] A solvent is predicted to be a good solvent for a given solute if the distance (R_a) between their respective HSP coordinates is less than the interaction radius of the solute.

Measurement of Kinematic Viscosity

Viscosity, a measure of a fluid's resistance to flow, is a critical parameter for applications involving fluid transfer, mixing, and coating.^[13]

Methodology: Ostwald Viscometer^{[13][14]}

- **Apparatus Setup:** A clean, dry Ostwald viscometer is vertically mounted in a constant temperature water bath.^[13]
- **Sample Loading:** A precise volume of the solvent is introduced into the larger bulb of the viscometer.

- **Thermal Equilibration:** The viscometer and sample are allowed to equilibrate to the bath temperature for a specified time (e.g., 10-15 minutes).
- **Flow Time Measurement:** Using a pipette bulb, the liquid is drawn up into the smaller bulb, above the upper calibration mark. The bulb is then removed, and a stopwatch is started the moment the liquid meniscus passes the upper mark. The watch is stopped when the meniscus passes the lower mark.
- **Replicates:** The measurement is repeated at least three times to ensure consistency.
- **Calculation:** The kinematic viscosity (ν) is calculated using the equation $\nu = C * t$, where 'C' is the calibration constant of the viscometer and 't' is the average flow time. The dynamic viscosity (η) can be found by multiplying the kinematic viscosity by the density of the liquid ($\eta = \nu * \rho$).

Determination of Flash Point

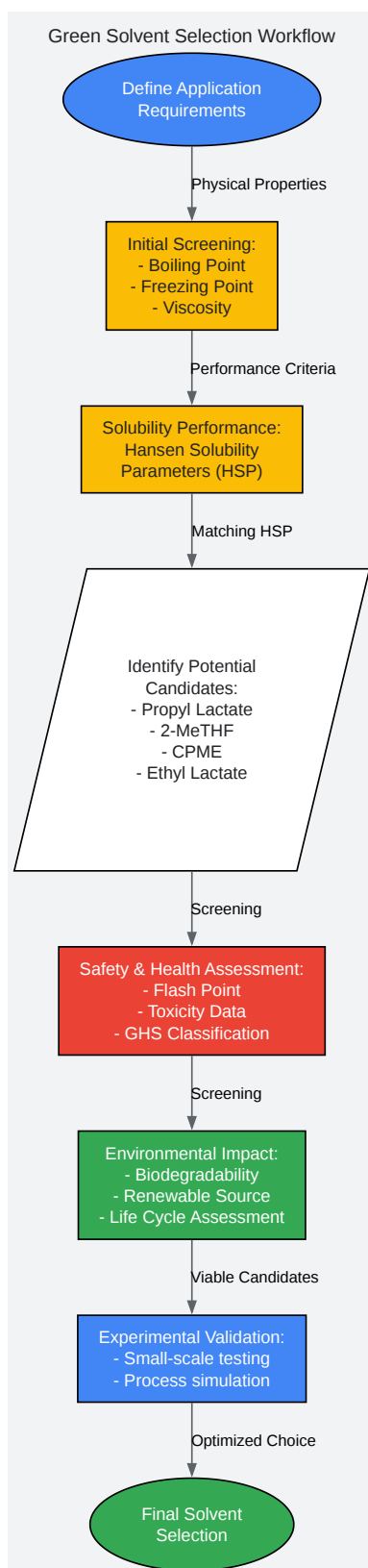
The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.^[15] It is a crucial safety metric for handling and storing flammable liquids.^[16]

Methodology: Pensky-Martens Closed Cup Tester (ASTM D93)^[16]

- **Apparatus:** A Pensky-Martens closed-cup apparatus is used, which consists of a test cup, a lid with an ignition source, and a heating mechanism.^[16]
- **Sample Preparation:** The test cup is filled with the solvent to the specified level (approximately 75 mL).^[16]
- **Heating:** The sample is heated at a slow, constant rate while being continuously stirred.^[16]
- **Ignition Test:** At regular temperature intervals, the ignition source (a small flame) is dipped into the vapor space above the liquid surface.
- **Flash Point Determination:** The flash point is recorded as the lowest temperature at which the application of the ignition source causes the vapors to ignite or "flash".^[15]
- **Barometric Correction:** The observed flash point is corrected to standard atmospheric pressure.^[16]

Logical Workflow for Green Solvent Selection

The selection of an appropriate green solvent is a multi-faceted process that involves balancing performance, safety, and environmental impact. The following workflow provides a systematic approach for researchers.



[Click to download full resolution via product page](#)

Caption: A logical workflow for selecting a green solvent based on performance and safety.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. Propyl lactate, (+)- | C₆H₁₂O₃ | CID 92821 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. propyl lactate, 616-09-1 [[thegoodscentscompany.com](https://www.thegoodscentscompany.com)]
- 6. [biviture.com](https://www.biviture.com) [[biviture.com](https://www.biviture.com)]
- 7. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 8. [pirika.com](https://www.pirika.com) [[pirika.com](https://www.pirika.com)]
- 9. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 10. [kinampark.com](https://www.kinampark.com) [[kinampark.com](https://www.kinampark.com)]
- 11. kansai-u.repo.nii.ac.jp [kansai-u.repo.nii.ac.jp]
- 12. The Hansen solubility approach towards green solvent processing: n-channel organic field-effect transistors under ambient conditions - Journal of Materials Chemistry C (RSC Publishing) DOI:10.1039/D4TC00324A [pubs.rsc.org]
- 13. Determination of Viscosity of Organic Solvents (Theory) : Physical Chemistry Virtual Lab : Chemical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
- 14. Determination of Viscosity of Organic Solvents (Procedure) : Physical Chemistry Virtual Lab : Chemical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
- 15. [icheme.org](https://www.icheme.org) [[icheme.org](https://www.icheme.org)]
- 16. [delltech.com](https://www.delltech.com) [[delltech.com](https://www.delltech.com)]
- To cite this document: BenchChem. [Propyl Lactate: A Comparative Performance Guide for Green Solvent Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1294576/docs#propyl-lactate-a-comparative-performance-guide-for-green-solvent-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)